

In-Depth Technical Guide to the Physical and Chemical Properties of Sulfabrom-d4

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Compound of Interest		
Compound Name:	Sulfabrom-d4	
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This technical guide provides a comprehensive overview of the core physical and chemical properties of **Sulfabrom-d4**, a deuterated analog of the sulfonamide antibiotic Sulfabrom. Designed for researchers, scientists, and professionals in drug development, this document details the compound's characteristics, experimental protocols for their determination, and relevant biological pathways.

Core Physical and Chemical Properties

Sulfabrom-d4 is the deuterated form of Sulfabrom, a long-acting sulfonamide. The incorporation of deuterium isotopes can offer advantages in metabolic studies and as internal standards in analytical chemistry.

Data Presentation: Quantitative Properties of Sulfabrom-d4 and Sulfabrom



Property	Sulfabrom-d4	Sulfabrom	Source(s)
Molecular Formula	C12H9D4BrN4O2S	C12H13BrN4O2S	[1]
Molecular Weight	361.25 g/mol	357.23 g/mol	[1][2]
CAS Number	2374858-36-1	116-45-0	[1][3]
Appearance	Solid	-	-
Color	Off-white to light yellow	-	-
Boiling Point	Not available	568.3°C at 760 mmHg	[4]
Melting Point	Not available	Not available	[4]
Density	Not available	1.653 g/cm ³	[4]
Solubility	Soluble in DMSOSlightly soluble in methanolSlightly soluble in water	10 mM in DMSO	[2]
Storage Conditions	Powder: -20°C for 3 years, 4°C for 2 yearsIn solvent: -80°C for 6 months, -20°C for 1 month	-	-

Experimental Protocols

Detailed methodologies for determining key physical properties of **Sulfabrom-d4** are outlined below. These protocols are based on established analytical techniques for organic compounds. [5][6][7][8][9][10][11][12][13][14]

Determination of Melting Point

The melting point of a solid is a critical indicator of its purity.

Methodology:



- Sample Preparation: A small, finely powdered sample of Sulfabrom-d4 is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer.
- Heating: The sample is heated at a controlled rate. An initial rapid heating can be used to
 determine an approximate melting range, followed by a slower, more precise heating rate (12°C per minute) near the expected melting point.
- Observation: The temperature at which the first liquid appears (onset of melting) and the temperature at which the entire sample becomes liquid (completion of melting) are recorded.
 This range is reported as the melting point.
- Replicates: The determination is performed in triplicate to ensure accuracy.

Determination of Solubility

Solubility is a fundamental property that influences a compound's formulation and bioavailability.

Methodology:

- Solvent Selection: A range of solvents of varying polarities (e.g., water, methanol, ethanol, acetone, dimethyl sulfoxide) are selected for testing.
- Sample Preparation: A precisely weighed amount of **Sulfabrom-d4** (e.g., 1 mg) is placed into a series of vials.
- Solvent Addition: A known volume of each solvent (e.g., 1 mL) is added to the respective vials.
- Equilibration: The vials are agitated (e.g., using a vortex mixer or shaker) at a constant temperature (e.g., 25°C) for a set period (e.g., 24 hours) to ensure equilibrium is reached.
- Observation and Quantification: The solutions are visually inspected for undissolved solid. For quantitative analysis, the saturated solution is filtered, and the concentration of the



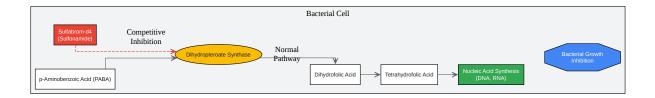
dissolved **Sulfabrom-d4** is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

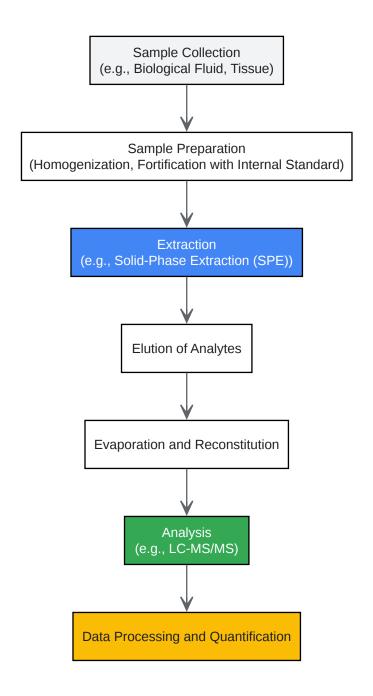
• Data Reporting: Solubility is reported in units such as mg/mL or mol/L.

Visualizations

The following diagrams illustrate the mechanism of action of sulfonamides and a typical analytical workflow.









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